

The Role of CAY10698 in Cancer Biology: A Technical Guide for Researchers

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Compound of Interest

Compound Name: CAY10698

Cat. No.: B161302

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Introduction

CAY10698 is a potent and selective small-molecule inhibitor of 12-Lipoxygenase (12-LOX), a key enzyme in the metabolic pathway of arachidonic acid. Emerging evidence implicates the 12-LOX pathway in various aspects of cancer progression, including cell proliferation, survival, angiogenesis, and metastasis. This technical guide provides a comprehensive overview of the established role of the 12-LOX enzyme in cancer biology and outlines a detailed framework for investigating the potential therapeutic utility of **CAY10698** as a targeted anticancer agent. While direct studies on **CAY10698** in cancer are limited in publicly available literature, this document serves as a foundational resource for researchers aiming to explore its mechanism of action and preclinical efficacy.

CAY10698: A Selective 12-Lipoxygenase Inhibitor

CAY10698 has been identified as a potent and selective inhibitor of 12-LOX, with a reported half-maximal inhibitory concentration (IC₅₀) of 5.1 μ M.^[1] Its selectivity is a key attribute, as it shows significantly less activity against other related enzymes such as 5-lipoxygenase (5-LOX), 15-lipoxygenase-1 (15-LOX-1), 15-lipoxygenase-2 (15-LOX-2), and cyclooxygenase-1/2 (COX-1/2). This specificity makes **CAY10698** a valuable tool for dissecting the specific contributions of 12-LOX to cancer pathobiology.

Table 1: In Vitro Inhibitory Activity of **CAY10698**

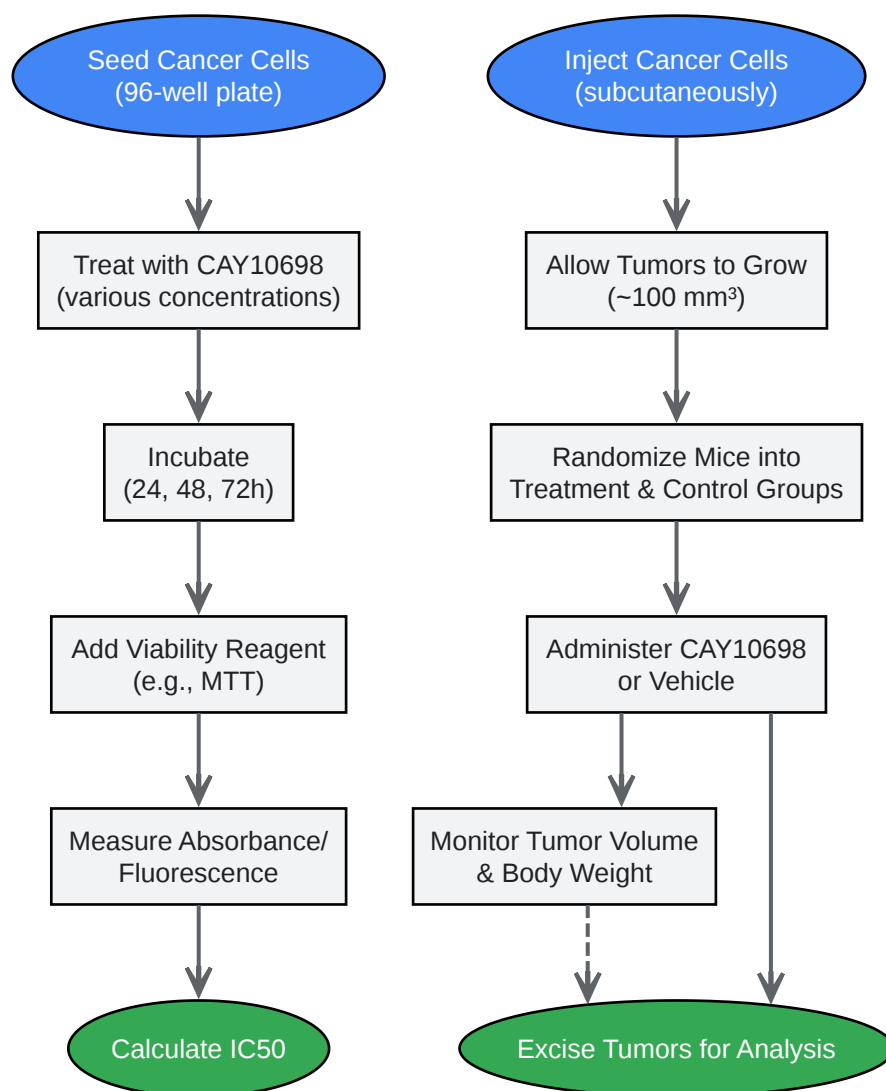
Enzyme	IC50 (μM)
12-Lipoxygenase (12-LOX)	5.1
5-Lipoxygenase (5-LOX)	>200
15-Lipoxygenase-1 (15-LOX-1)	>50
15-Lipoxygenase-2 (15-LOX-2)	>40
Cyclooxygenase-1 (COX-1)	Inactive
Cyclooxygenase-2 (COX-2)	Inactive

The Role of 12-LOX in Cancer Biology

The overexpression of 12-LOX and its primary metabolite, 12-hydroxyeicosatetraenoic acid (12-HETE), has been documented in a variety of human cancers, including prostate, lung, breast, colorectal, and pancreatic cancer. The pro-tumorigenic functions of the 12-LOX pathway are multifaceted and impact several key cancer hallmarks.

Signaling Pathways Modulated by 12-LOX

The pro-cancer effects of 12-LOX are mediated through the activation of several critical intracellular signaling cascades. The binding of 12-HETE to its putative receptors can trigger downstream pathways that promote cell growth, survival, and invasion.



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References

- 1. medchemexpress.com [medchemexpress.com]
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